

Operational Guide: Disposal of 2-Cyclopropylcyclopropan-1-amine

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Compound of Interest

Compound Name: 2-Cyclopropylcyclopropan-1-amine

Cat. No.: B11924151

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Executive Safety Summary

Immediate Action Required: Treat **2-Cyclopropylcyclopropan-1-amine** as a Class 3 Flammable Liquid and Class 8 Corrosive.

While specific data for the bicyclopropyl isomer (CAS 195252-68-7) is limited, its structural parent (cyclopropylamine) exhibits high volatility, severe corrosivity to mucosal membranes, and flammability. Under the Precautionary Principle of Chemical Safety, you must manage this compound using the "Worst-Case Analogue" profile.

Critical Hazards:

- **Ring Strain Energy:** The bicyclopropyl structure contains significant ring strain (~27.5 kcal/mol per ring). Uncontrolled mixing with strong Lewis acids or oxidizers may trigger exothermic ring-opening reactions.
- **Alkalinity:** As a primary amine, it is incompatible with acids, acid chlorides, and anhydrides.
- **Flammability:** Vapors may travel to ignition sources and flash back.[1][2]

Chemical Profile & Hazard Classification

To ensure regulatory compliance (RCRA/DOT), classify the waste stream based on the following structural-activity relationship (SAR) data.

Property	Value / Classification	Operational Implication
Physical State	Liquid (Free Base) or Solid (HCl Salt)	Free base is volatile; salts are hygroscopic solids.
Flash Point	Est. < 30°C (Analogue: Cyclopropylamine -25°C)	Ground all equipment. Use spark-proof tools.[2]
Corrosivity	pH > 11 (10% aq. soln)	Double-glove (Nitrile/Neoprene). Use face shield.[2][3][4]
Reactivity	High (Strained Ring System)	Do NOT mix with concentrated acids in waste drums.
RCRA Code	D001 (Ignitable), D002 (Corrosive)	Segregate into "Flammable/Corrosive" waste stream.

Pre-Disposal Stabilization & Segregation

Before moving waste from the fume hood to the central accumulation area, you must stabilize the material.

A. Segregation Rules (The "Never-Mix" List)

- NO Strong Acids: Mixing with concentrated HCl or
can cause rapid, exothermic ring opening and salt formation, potentially pressurizing the container.
- NO Oxidizers: Incompatible with peroxides, nitrates, and permanganates.
- NO Halogenated Solvents: Avoid mixing with chloroform or DCM if possible, as amines can react with halocarbons over time to form quaternary ammonium salts (potentially energetic).

B. Quenching (Trace Residues Only)

For cleaning glassware or small spills (<5 mL):

- Dilute with 2-Propanol (Isopropanol) to reduce volatility.
- Slowly add dilute Acetic Acid (1M) to neutralize the amine function.
- Note: This generates heat. Perform in an ice bath.

Disposal Workflows (Step-by-Step)

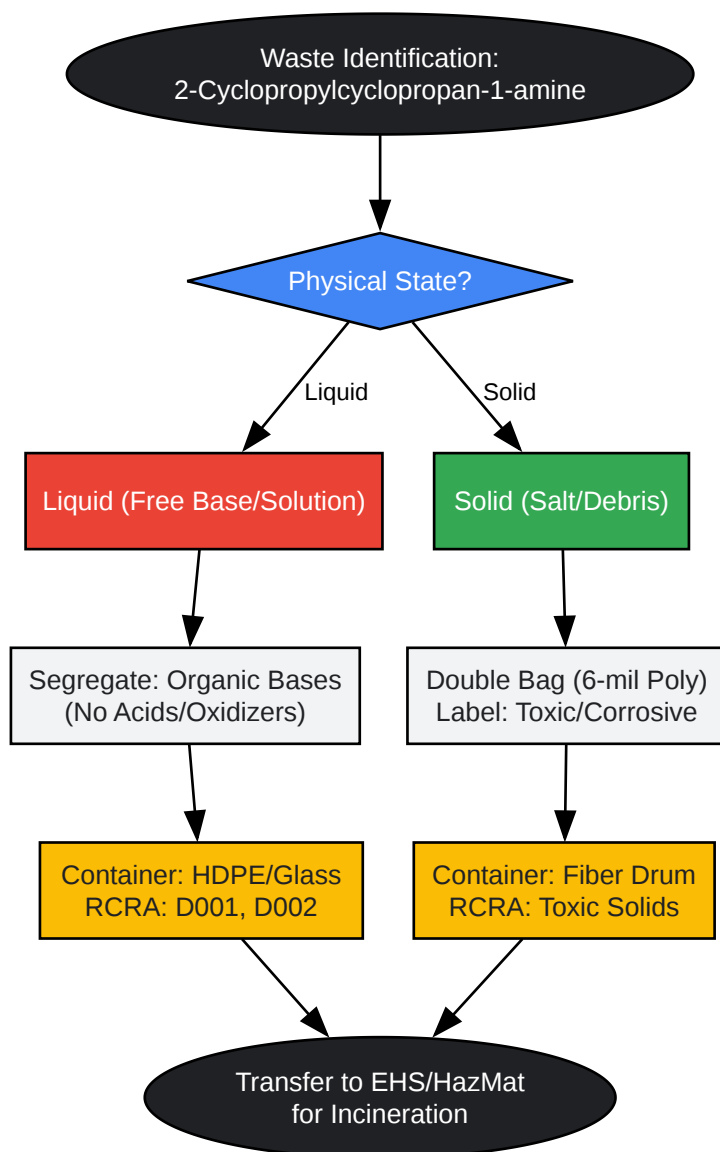
Workflow A: Liquid Waste (Bulk & Solutions)

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container with a vented cap. Avoid metal containers due to alkalinity.
- Labeling: Mark as "Hazardous Waste - Flammable, Corrosive, Organic Base."
- Composition: List "**2-Cyclopropylcyclopropan-1-amine**" explicitly. Do not use vague terms like "Amine Waste."
- Solvent Matrix: If diluted, ensure the solvent is compatible (e.g., Ethanol, Methanol).

Workflow B: Solid Waste (Salts & Contaminated Debris)

- Debris: Place gloves, wipes, and weigh boats into a clear, 6-mil polyethylene bag.
- Sealing: Twist and tape the bag neck (Gooseneck seal).
- Secondary Containment: Place the sealed bag into a rigid fiber drum or bucket labeled "Solid Hazardous Waste - Toxic/Corrosive Debris."

Decision Logic: Disposal Pathway



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Figure 1: Decision matrix for segregating amine waste streams to prevent incompatibility incidents.

Emergency Contingencies

Scenario: Spillage inside Fume Hood

- Evacuate: Alert nearby personnel. The vapor is a lachrymator (causes tearing) and respiratory irritant.

- PPE Upgrade: Don a full-face respirator with Organic Vapor/Amine cartridges if outside the hood.
- Absorb: Use a non-combustible absorbent (Vermiculite or Clay). Do not use paper towels (fire hazard with oxidizers).
- Neutralize: Once absorbed, treat the waste as solid hazardous waste.

Scenario: Skin/Eye Contact[2][3][4][5][6]

- Eyes: Irrigate immediately for 15 minutes.[2] The alkaline nature causes deep tissue saponification; immediate dilution is critical.
- Skin: Wash with soap and water.[5] Do not use alcohol (increases absorption).

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 138380, Cyclopropylamine. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Amine Handling. Retrieved from [\[Link\]](#)

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Sources

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. echemi.com [echemi.com]
- 5. lobachemie.com [lobachemie.com]

- [6. 2-cyclopropylpropan-2-amine 95% | CAS: 172947-13-6 | AChemBlock \[achemblock.com\]](#)
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